

2-(4-Chloro-3-methoxyphenyl)acetonitrile

molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Chloro-3-methoxyphenyl)acetonitrile

Cat. No.: B076361

[Get Quote](#)

In-Depth Technical Guide: 2-(4-Chloro-3-methoxyphenyl)acetonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of the molecular structure and properties of **2-(4-Chloro-3-methoxyphenyl)acetonitrile**, a key intermediate in the synthesis of various pharmaceutical compounds. Its utility is particularly noted in the development of drugs targeting neurological and cardiovascular disorders.

Molecular and Chemical Data

The fundamental properties of **2-(4-Chloro-3-methoxyphenyl)acetonitrile** are summarized in the table below, providing a ready reference for researchers.

Property	Value
Molecular Formula	C ₉ H ₈ ClNO
Molecular Weight	181.62 g/mol [1]
CAS Number	13726-21-1 [1]

Molecular Structure

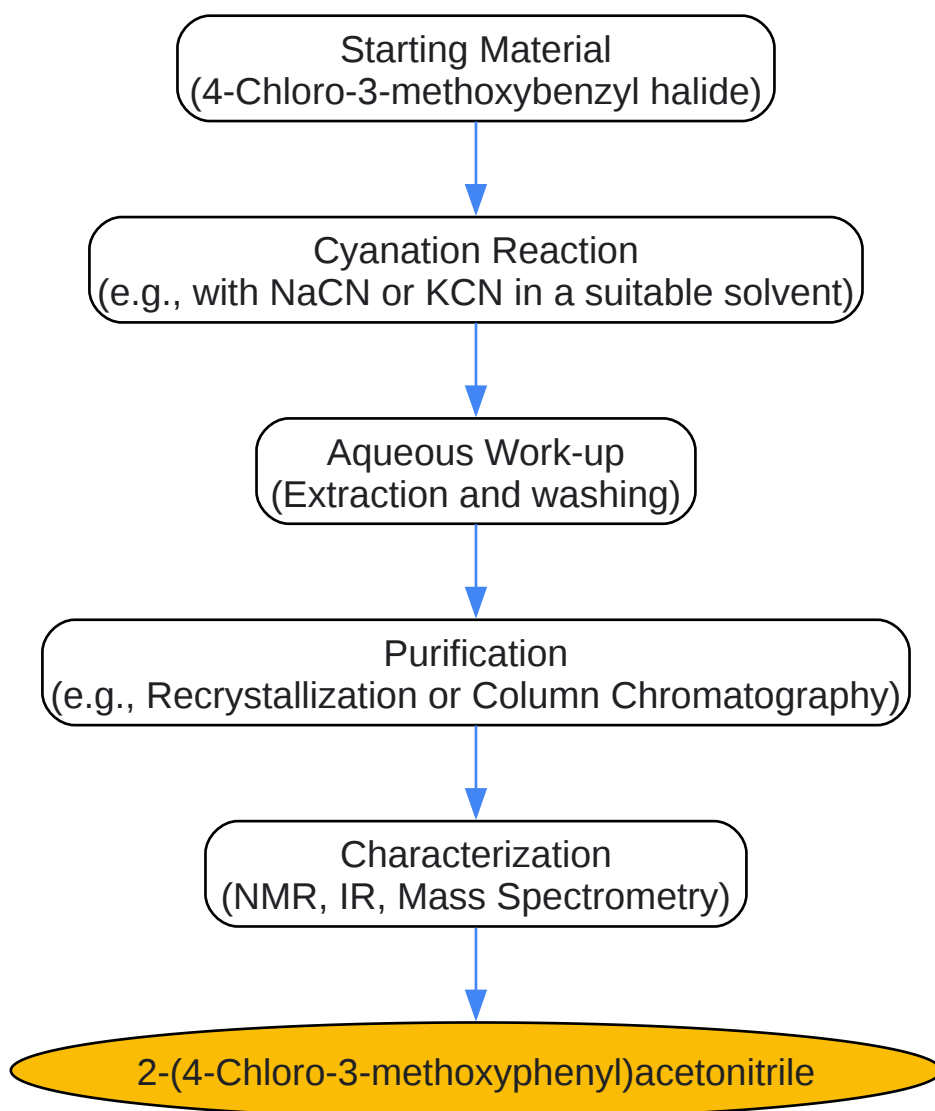
The structure of **2-(4-Chloro-3-methoxyphenyl)acetonitrile** features a phenyl ring substituted with a chloro group at the 4th position and a methoxy group at the 3rd position. A cyanomethyl group (-CH₂CN) is attached to the 1st position of the phenyl ring. This arrangement of functional groups makes it a versatile building block in organic synthesis.

Caption: Molecular structure of **2-(4-Chloro-3-methoxyphenyl)acetonitrile**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-(4-Chloro-3-methoxyphenyl)acetonitrile** are proprietary to various research and manufacturing entities. However, general synthetic routes often involve the cyanation of a corresponding benzyl halide or the reaction of a substituted benzaldehyde with a cyanide source.

A plausible, though generalized, experimental workflow for its synthesis is outlined below. This diagram is for illustrative purposes and does not represent a specific, validated protocol.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of **2-(4-Chloro-3-methoxyphenyl)acetonitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(4-Chloro-3-methoxyphenyl)acetonitrile [myskinrecipes.com]
- To cite this document: BenchChem. [2-(4-Chloro-3-methoxyphenyl)acetonitrile molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076361#2-4-chloro-3-methoxyphenyl-acetonitrile-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com